

Application Notes and Protocols: 4-Methoxybenzo[d]isoxazole

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Compound of Interest

Compound Name: 4-Methoxybenzo[d]isoxazole

Cat. No.: B15058450

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling and storage of **4-Methoxybenzo[d]isoxazole**. The information is compiled from available data on benzisoxazole and related isoxazole derivatives, offering guidance in the absence of specific data for this particular compound.

Physicochemical Properties

Quantitative data for **4-Methoxybenzo[d]isoxazole** is not readily available. However, the properties of the parent compound, benzisoxazole, provide a general indication of its characteristics. The aromatic nature of the benzisoxazole ring system contributes to its relative stability.^{[1][2]}

Property	Value (for Benzisoxazole)	Reference
Molecular Formula	C ₇ H ₅ NO	[1]
Molar Mass	119.12 g/mol	[1]
Appearance	Colorless liquid	[1]
Density	1.18 g/cm ³	[1]
Boiling Point	101-102 °C (at 2 kPa)	[1]
Flash Point	58 °C	[1]

Handling and Storage Protocols

Given the limited specific data for **4-Methoxybenzo[d]isoxazole**, a cautious approach to handling and storage is recommended, drawing upon standard practices for heterocyclic aromatic compounds and related isoxazole derivatives.

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is crucial to ensure personnel safety.

Equipment	Specification	Purpose
Eye Protection	Chemical safety goggles or face shield	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	Prevents skin contact.
Body Protection	Laboratory coat	Protects clothing and skin from contamination.
Respiratory Protection	Use in a well-ventilated area or with a fume hood	Minimizes inhalation exposure.

Storage Conditions

Proper storage is essential to maintain the integrity and stability of the compound.

Parameter	Recommendation	Rationale
Temperature	Cool, dry place	Minimizes degradation from heat and moisture.
Light	Store in a light-resistant container	Protects from potential light-induced degradation.
Inert Atmosphere	For long-term storage, consider storage under an inert gas (e.g., argon, nitrogen)	Prevents potential oxidation.
Container	Tightly sealed, compatible container	Prevents contamination and leakage.

Incompatible Materials

Avoid contact with strong bases, as the N-O bond of the isoxazole ring can be cleaved under such conditions.^[1] Also, avoid strong oxidizing agents.

Experimental Protocols

General Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Work in a designated, well-ventilated area, preferably a chemical fume hood.
- Dispensing: Carefully weigh or measure the required amount of **4-Methoxybenzo[d]isoxazole**. Avoid generating dust if it is a solid.
- In Solution: When preparing solutions, add the compound slowly to the solvent to avoid splashing.
- Post-Handling: After use, tightly seal the container and return it to the designated storage location.
- Cleaning: Clean all equipment and the work area thoroughly after handling.

Spill and Disposal Protocol

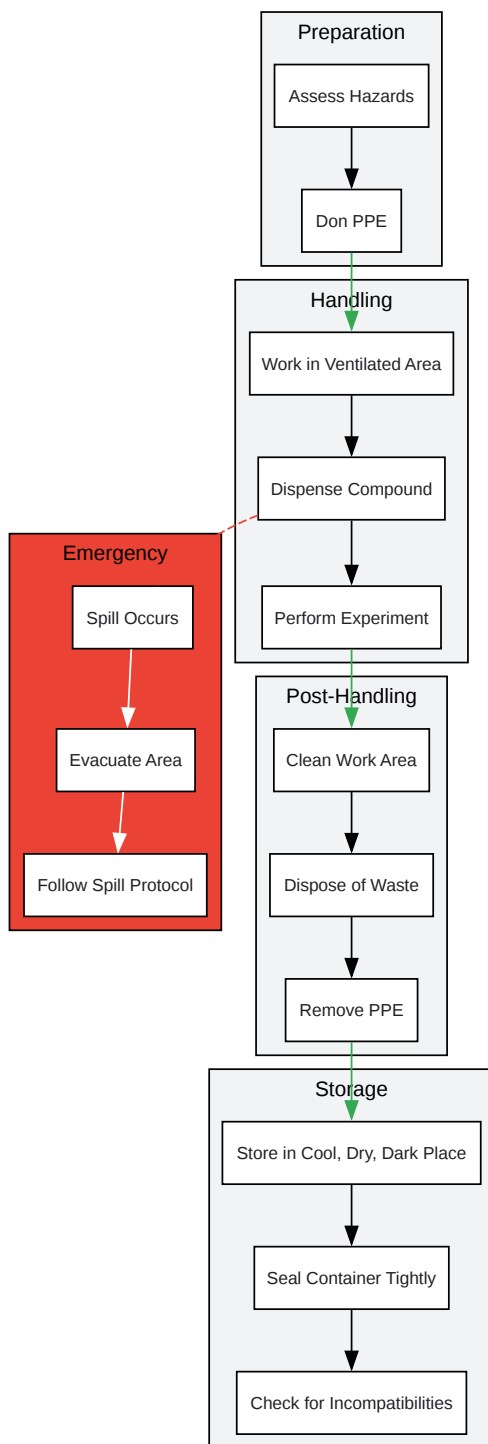
- **Spill Containment:** In case of a spill, evacuate the immediate area. Wear appropriate PPE before attempting to clean up.
- **Small Spills:** For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand).
- **Large Spills:** For larger spills, contain the spill and follow institutional safety procedures.
- **Disposal:** Dispose of the waste material in a sealed, labeled container according to local, state, and federal regulations for chemical waste.

Stability Profile

The benzisoxazole ring is aromatic, which confers a degree of stability.^[1] However, the N-O bond is a point of potential reactivity. Studies on benzisoxazole derivatives indicate that this bond can be cleaved by strong bases.^[1] The stability of the 4-methoxy substituent should also be considered, though specific data is unavailable.

Visual Workflow for Safe Handling and Storage

Workflow for Safe Handling and Storage of 4-Methoxybenzo[d]isoxazole

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Caption: Safe handling and storage workflow.

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References

- 1. Benzisoxazole - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
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